

# 1-acetylindole molecular weight and chemical formula

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## Compound of Interest

Compound Name: 1-Acetylindole

Cat. No.: B1583761

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## An In-depth Technical Guide to 1-Acetylindole

For researchers, scientists, and professionals in drug development, a thorough understanding of key chemical entities is paramount. This document provides a comprehensive overview of **1-acetylindole**, a significant heterocyclic compound.

## Core Chemical Properties

**1-Acetylindole**, an N-acylated derivative of indole, possesses the chemical formula  $C_{10}H_9NO$ . [1][2][3][4][5][6] Its molecular weight is approximately 159.18 g/mol. [1][3][5][6] The precise molecular weight has been determined to be 159.1846 g/mol. [2]

Property	Value	Source
Chemical Formula	$C_{10}H_9NO$	[1][2][3][4][5][6]
Molecular Weight	159.18 g/mol	[1][3][5][6]
Exact Mass	159.1846 g/mol	[2]

## Experimental Protocols for Synthesis

The N-acetylation of indole to produce **1-acetylindole** is a common laboratory procedure. Several methods have been established, with variations in reagents, catalysts, and reaction conditions.

## Method 1: Acetylation using Acetic Anhydride and Sodium Acetate

This is a traditional and effective method for the N-acetylation of indole.

### Materials:

- Indole
- Acetic anhydride
- Anhydrous sodium acetate
- Ether
- 2N Sulfuric acid ( $H_2SO_4$ ) solution
- Sodium sulfate ( $Na_2SO_4$ )

### Procedure:

- A mixture of indole (2 g), acetic anhydride (5 mL), and anhydrous sodium acetate (1 g) is refluxed for 3 hours.
- After cooling, the solvent is removed under vacuum.
- The resulting residue is extracted with ether (3 x 15 mL).
- The combined ether extracts are washed with a 2N  $H_2SO_4$  solution (3 x 10 mL).
- The aqueous acidic layer is separated, and the ether layer is dried over anhydrous sodium sulfate.
- The ether is evaporated to yield N-acetyl indole. This method typically results in a yield of around 60%.

## Method 2: Direct N-Acylation with Carboxylic Acid and Boric Acid

This method provides a direct route to N-acylindoles from the corresponding carboxylic acid.

### Materials:

- Indole
- Acetic acid (or other carboxylic acid)
- Boric acid
- Mesitylene
- Silica gel for column chromatography
- Isopropyl ether-hexane solvent system

### Procedure:

- A mixture of indole (1 equivalent), the desired carboxylic acid (1.1 equivalents), and boric acid (0.3 equivalents) is prepared in mesitylene.
- The mixture is heated to reflux for 48 hours using a Dean-Stark apparatus to remove water.
- After the reaction is complete, the crude product is purified by column chromatography on silica gel.
- The column is eluted with an isopropyl ether-hexane solvent system to afford the pure 1-acylindole.

## Experimental Workflow

The following diagram illustrates a generalized workflow for the synthesis of **1-acetylindole** via the acetylation of indole.



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Caption: A generalized workflow for the synthesis of **1-acetylindole**.

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